

Core Principles: The Impact of Diethylammonium on Perovskite Properties

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Compound of Interest

Compound Name: *Diethylammonium*

Cat. No.: *B1227033*

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The introduction of the bulky organic cation, **diethylammonium** ($(\text{CH}_3\text{CH}_2)_2\text{NH}_2^+$), into the perovskite structure addresses several key challenges in the fabrication of high-performance solar cells. Its primary functions include:

- Formation of 2D/3D Heterostructures: DEA cations act as spacers between the lead-halide octahedra, leading to the formation of two-dimensional (2D) perovskite layers, such as $(\text{DA})_2\text{PbI}_4$. When used as an additive in a traditional three-dimensional (3D) perovskite, like methylammonium lead iodide (MAPbI_3), it forms a 2D/3D heterostructure. This capping layer of 2D perovskite on the 3D film is instrumental in passivating surface defects and enhancing environmental stability.
- Crystal Growth Modulation: DEA additives have been shown to significantly influence the crystallization process of the perovskite film. This results in the formation of larger, more uniform crystal grains with fewer grain boundaries. The reduction in grain boundaries minimizes defect sites and improves charge transport throughout the active layer.
- Defect Passivation: The DEA cations can effectively passivate various types of defects present at the surface and grain boundaries of the perovskite film, such as halide vacancies and undercoordinated lead ions. This passivation reduces non-radiative recombination, leading to an increase in carrier lifetime and, consequently, higher device efficiency.

Quantitative Performance Enhancements

The incorporation of DEA-based additives leads to significant and measurable improvements in the key performance parameters of perovskite solar cells. The following tables summarize the quantitative impact of **diethylammonium** iodide (DAI) and **diethylammonium** bromide (DABr) on device performance as reported in the literature.

Impact of Diethylammonium Iodide (DAI) Additive

The addition of a small amount of DAI to the MAPbI_3 precursor solution has been demonstrated to boost the power conversion efficiency (PCE) by over 20%.

Molar Ratio of DAI in Precursor	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA cm^{-2}]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
0% (Control)	1.01	21.85	71.23	15.73
10%	1.05	22.95	79.04	19.05[1]

Impact of Diethylammonium Bromide (DABr) Post-Treatment

Post-treatment of a MAPbI_3 film with a DABr solution also yields a substantial enhancement in device performance.

Treatment	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA cm^{-2}]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
No DABr (Control)	0.98	21.54	68.0	14.37
With DABr	1.02	22.85	78.4	18.30[2]

Experimental Protocols

The successful incorporation of **diethylammonium** into perovskite solar cells can be achieved through two primary methods: the one-step precursor additive method and the post-treatment method.

One-Step Additive Method with Diethylammonium Iodide (DAI)

This method involves the direct addition of DAI to the perovskite precursor solution before film deposition.

Protocol:

- Precursor Solution Preparation:
 - Prepare a stock solution of 3D perovskite precursor, for example, by dissolving equimolar amounts of methylammonium iodide (MAI) and lead iodide (PbI_2) in a mixed solvent of N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
 - Prepare a 1.25 M stock solution of 2D perovskite precursor by dissolving DAI and PbI_2 in a 2:1 molar ratio in DMF.
- Doped Precursor Formulation:
 - Add the 2D precursor stock solution to the 3D precursor solution at a desired molar ratio (e.g., 10% DAI content).[1]
- Film Deposition:
 - Deposit the final precursor solution onto the substrate using a spin-coater. A typical two-step spin-coating process might involve a low speed spin (e.g., 1000 rpm for 10 s) followed by a high-speed spin (e.g., 5000 rpm for 30 s).
 - During the high-speed step, an anti-solvent (e.g., chlorobenzene) is typically dripped onto the substrate to induce rapid crystallization.
- Annealing:

- Anneal the substrate on a hotplate at a temperature between 100°C and 150°C for 10-30 minutes to promote crystal growth and remove residual solvent.

Post-Treatment Method with Diethylammonium Bromide (DABr)

This method involves treating the surface of a pre-deposited 3D perovskite film with a solution containing DABr.

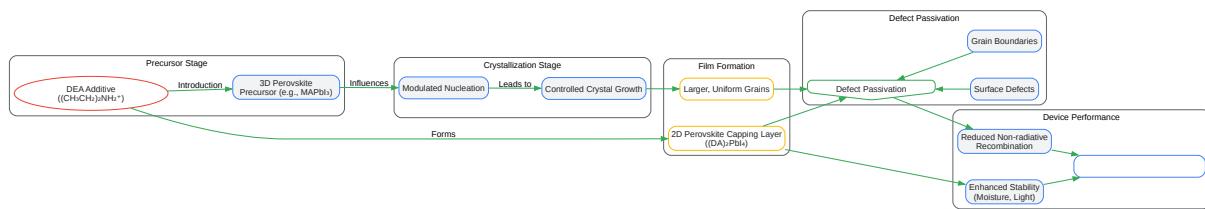
Protocol:

- 3D Perovskite Film Fabrication:
 - Deposit a standard 3D perovskite film (e.g., MAPbI_3) using a conventional one-step or two-step deposition method.
- DABr Solution Preparation:
 - Prepare a dilute solution of DABr in a suitable solvent such as isopropanol (e.g., 2.5 mg/mL).
- Surface Treatment:
 - Spin-coat the DABr solution onto the surface of the annealed 3D perovskite film. A typical spin-coating speed would be in the range of 4000-6000 rpm for 20-30 seconds.
- Annealing:
 - Anneal the treated film on a hotplate, typically at a temperature around 100-150°C for a short duration (e.g., 5-15 minutes), to facilitate the reaction and formation of the 2D capping layer.^[2]

Visualizing the Mechanisms of Action

The following diagrams, generated using the DOT language, illustrate the key processes influenced by the incorporation of **diethylammonium**.

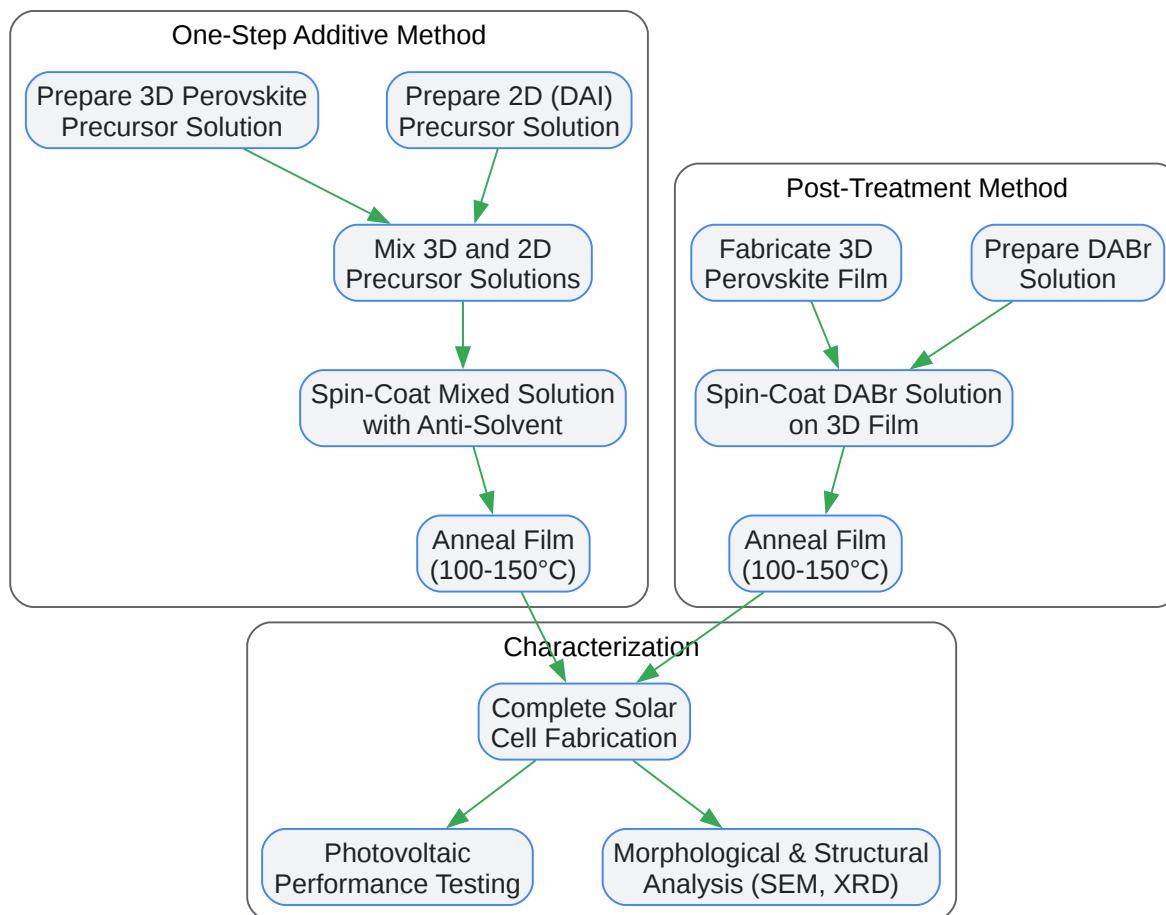
Signaling Pathway of DEA in Perovskite Formation



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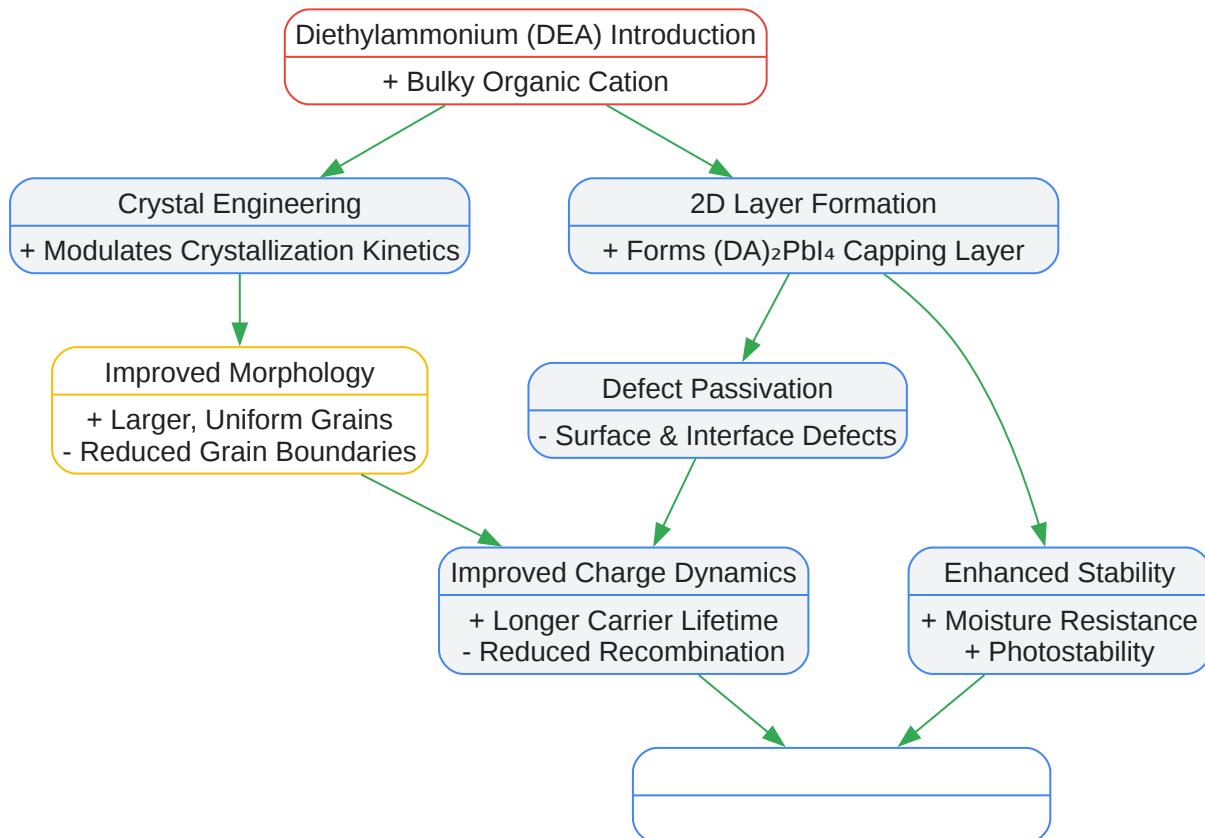
Caption: Mechanism of DEA action in perovskite solar cells.

Experimental Workflow for DEA Incorporation

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Caption: Experimental workflows for incorporating DEA.

Logical Relationship of DEA Effects

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Caption: Logical flow of DEA's impact on perovskite solar cells.

Conclusion and Outlook

The use of **diethylammonium** as an additive or in post-treatment procedures represents a significant advancement in the field of perovskite photovoltaics. The formation of 2D/3D heterostructures through the incorporation of DEA provides a robust method for passivating defects, controlling crystal growth, and ultimately enhancing both the efficiency and stability of perovskite solar cells. The detailed protocols and mechanistic insights provided in this guide offer a solid foundation for researchers and scientists to implement and further innovate upon these techniques. Future research may focus on exploring other large organic cations,

optimizing the 2D/3D interface, and scaling up these processes for commercial applications, paving the way for the widespread adoption of this promising solar technology.

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References

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